

Application Note and Protocol: Preparation of (R)-Brivanib alaninate-d4 Stock Solutions

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Compound of Interest

Compound Name: (R)-Brivanib alaninate-d4

Cat. No.: B12381546

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(R)-Brivanib alaninate is the prodrug of Brivanib, a potent and selective dual inhibitor of vascular endothelial growth factor receptor (VEGFR) and fibroblast growth factor receptor (FGFR) tyrosine kinases. **(R)-Brivanib alaninate-d4** is the deuterium-labeled version of Brivanib alaninate.[1][2] Deuterated compounds are frequently used as internal standards in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), to improve the accuracy and precision of the method.[1][3] This document provides a detailed protocol for the preparation of stock solutions of **(R)-Brivanib alaninate-d4** for research purposes.

Compound Data and Properties

A summary of the key quantitative data for **(R)-Brivanib alaninate-d4** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀ D ₄ FN ₅ O ₄	[1][2]
Molecular Weight	445.48 g/mol	[1][2]
Appearance	Solid powder	[4]
Solubility (non-deuterated)	82 mg/mL in DMSO (185.75 mM), 82 mg/mL in Ethanol (185.75 mM)	[5]
Storage of Solid	-20°C for up to 3 years	[5]
Storage of Stock Solution	-80°C for up to 1 year in a suitable solvent	[5]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **(R)-Brivanib alaninate-d₄** in dimethyl sulfoxide (DMSO).

3.1. Materials and Equipment

- **(R)-Brivanib alaninate-d₄** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator bath (optional, but recommended)[5]

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Safety Precautions

- Handle **(R)-Brivanib alaninate-d4** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for the compound and all reagents before starting the procedure.

3.3. Calculations

To prepare a 10 mM stock solution, the required mass of **(R)-Brivanib alaninate-d4** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 445.48 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 4.4548 \text{ mg}$

Therefore, you will need to weigh approximately 4.45 mg of **(R)-Brivanib alaninate-d4**.

3.4. Step-by-Step Procedure

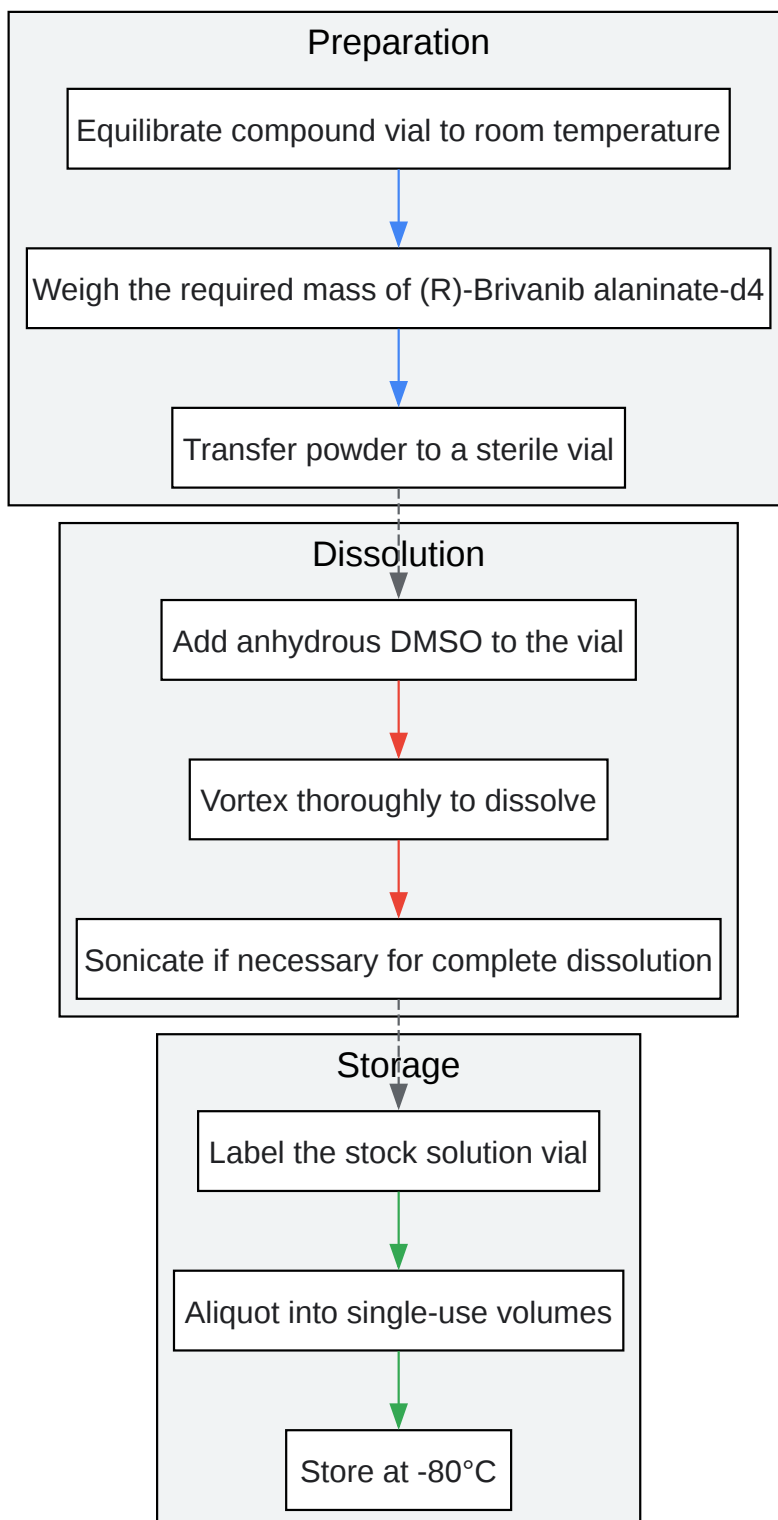
- **Equilibration:** Allow the vial containing the solid **(R)-Brivanib alaninate-d4** to equilibrate to room temperature before opening. This prevents condensation of atmospheric moisture, which is crucial when handling deuterated and/or hygroscopic compounds.[\[6\]](#)[\[7\]](#)
- **Weighing:** Accurately weigh the calculated amount of **(R)-Brivanib alaninate-d4** using a calibrated analytical balance. Quantitatively transfer the powder to a sterile microcentrifuge tube or an amber glass vial.

- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the compound.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes.^[5] Visually inspect the solution to ensure complete dissolution.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, and preparation date.
- Storage: Store the stock solution at -80°C. It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^[5]

Visualization of the Experimental Workflow

The following diagram illustrates the workflow for the preparation of **(R)-Brivanib alaninate-d4** stock solution.

Workflow for (R)-Brivanib alaninate-d4 Stock Solution Preparation



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Caption: Workflow for preparing **(R)-Brivanib alaninate-d4** stock solution.

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